

coordination chemistry of (S)-SunPhos with ruthenium

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Compound Focus: (S)-SunPhos

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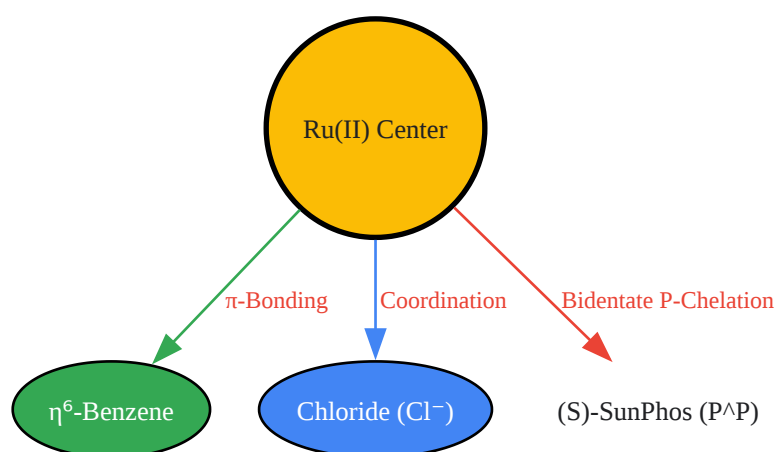
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Core Complex and Catalytic Application

The primary technical information available describes a specific ruthenium complex and its use in catalysis.

- **Complex Structure:** The complex is formulated as $[\text{RuCl}(\text{benzene})(\text{S})\text{-SunPhos}]\text{Cl}$ [1].
- **Ligand Structure:** **(S)-SunPhos** is identified as (2,2,2',2'-tetramethyl-[4,4'-bibenzo[d][1,3]dioxole]-5,5'-diyl)bis(diphenylphosphine) [1].
- **Catalytic Application:** This complex acts as a catalyst for the **asymmetric hydrogenation of 3-oxoglutaric acid derivatives** [1].

The diagram below illustrates the coordination environment of the ruthenium center in this complex.



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Diagram of the proposed "piano-stool" geometry for the $[RuCl(benzene)(S)\text{-SunPhos}]^+$ cation.

Summary of Catalytic Performance

The study investigated the hydrogenation reaction in different solvents, revealing a significant and unconventional solvent effect [1].

Solvent	Enantioselectivity (ee)
Acetone	~90%
THF	~20%
Ethanol (EtOH)	~20%

A remarkable finding was that changing the solvent from **EtOH to THF or acetone resulted in an inversion of the product configuration** [1]. The reaction also proceeded with high enantioselectivity in dichloromethane (CH_2Cl_2) and dioxane [1].

Experimental Insight and Methodology

The original research provides some detail on the catalytic process [1]:

- **Substrate Scope:** The hydrogenation was applied to a **series of 3-oxoglutaric acid derivatives** featuring variations at the C-2 and C-4 substituents.
- **Observed Effects:** These substituents had a **notable but irregular influence** on both the reactivity and enantioselectivity of the reaction.
- **Proposed Mechanism:** The authors proposed **two possible catalytic cycles** to explain the unique reactivities of these 1,3,5-tricarbonyl substrates in the tested solvents.

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References

1. -catalyzed asymmetric hydrogenation of 3-oxoglutaric acid... Ruthenium [pubmed.ncbi.nlm.nih.gov]

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